

Comprehensive Safety and Handling Guide for Fenspiride

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Compound of Interest

Compound Name: *Fenspiride*

Cat. No.: *B195470*

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This guide provides essential safety, operational, and disposal information for the handling of **Fenspiride** in a laboratory setting. The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure a safe working environment and minimize exposure risks.

Hazard Identification and Classification

Fenspiride hydrochloride is classified as a hazardous substance. It is harmful if swallowed, in contact with skin, or if inhaled.[1][2] It is also suspected of causing reproductive harm and is harmful to aquatic life with long-lasting effects.[3]

GHS Classification:

- Acute Toxicity, Oral (Category 4)[1][2]
- Acute Toxicity, Dermal (Category 4)[1][2]
- Acute Toxicity, Inhalation (Category 4)[1][2]
- Reproductive Toxicity (Category 2)[3]
- Hazardous to the aquatic environment, long-term hazard (Category 3)[3]

Signal Word: Warning[1]

Hazard Statements:

- H302: Harmful if swallowed.[1][4]
- H312: Harmful in contact with skin.[1]
- H332: Harmful if inhaled.[1]
- H361: Suspected of damaging fertility or the unborn child.[3]
- H412: Harmful to aquatic life with long lasting effects.[3]

Personal Protective Equipment (PPE)

To minimize exposure, the following personal protective equipment is mandatory when handling **Fenspiride**.

Protection Type	Specification	Rationale
Eye Protection	Safety goggles with side-shields.[1]	Protects eyes from dust particles and splashes.
Hand Protection	Chemical-resistant protective gloves.	Prevents skin contact and absorption.[1] Users should consult the glove manufacturer's compatibility data for the specific glove material.
Body Protection	Impervious clothing, such as a lab coat.[1]	Protects skin from accidental contact.
Respiratory Protection	A NIOSH-approved respirator.	Required when engineering controls are insufficient, when handling large quantities, or when dust formation is likely.[5] Also necessary during spill cleanup.[5]

Operational Plan: Safe Handling Procedures

Adherence to the following procedural steps is crucial for the safe handling of **Fenspiride**.

- Engineering Controls: Always handle **Fenspiride** in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure.^[1] Ensure that a safety shower and an eyewash station are readily accessible.^[1]
- Pre-Handling Preparation: Before handling, ensure all required PPE is correctly worn. Read the Safety Data Sheet (SDS) thoroughly.
- During Handling:
 - Avoid the formation of dust and aerosols.^[1]
 - Do not eat, drink, or smoke in the handling area.^[1]
 - Wash hands thoroughly with soap and water after handling and before leaving the laboratory.^[1]
 - Keep the container tightly sealed when not in use.^[5]
- Storage: Store **Fenspiride** in a cool, dry, and well-ventilated place, away from incompatible materials such as strong oxidizing agents, acids, and alkalis.^{[1][5]} The recommended storage temperature for long-term stability is -20°C.^[5]

Emergency Protocol: Accidental Release Measures

In the event of a spill, follow these steps immediately to mitigate the hazard.

- Evacuate: Immediately evacuate non-essential personnel from the spill area.^[1]
- Ventilate: Ensure the area is well-ventilated.
- Don PPE: Wear full personal protective equipment, including respiratory protection, before re-entering the area.^{[1][5]}

- Containment: Prevent the further spread of the spill. Do not allow the substance to enter drains or water courses.[1][5]
- Clean-up (Solid Spill):
 - Carefully sweep or shovel the spilled solid material.[5]
 - Avoid generating dust.[5]
 - Place the material into a suitable, labeled, and closed container for disposal.[5]
- Clean-up (Liquid Spill):
 - Absorb the spill with an inert, liquid-binding material such as diatomite or universal binders.[1]
 - Place the contaminated absorbent material into a suitable, labeled, and closed container for disposal.
- Decontamination: Decontaminate the spill area and any affected equipment by scrubbing with alcohol.[1]
- Waste Disposal: Dispose of all contaminated materials as hazardous waste in accordance with local, state, and federal regulations.[1]

Disposal Plan

Fenspiride and its containers must be disposed of as hazardous waste.

- Do not dispose of with household garbage.[2]
- Do not allow the product to reach sewage systems or water courses.[2]
- All disposal activities must be in strict accordance with official local, state, and federal regulations for chemical waste.[1][2]

Quantitative Toxicological Data

The following table summarizes the available acute toxicity data for **Fenspiride**. No specific experimental protocols for these studies were available in the consulted documentation.

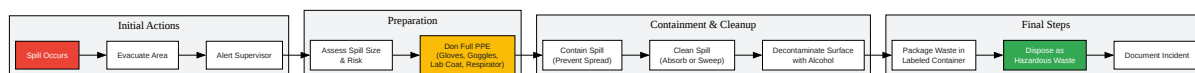
Toxicity Metric	Value	Species
LD50 Oral	437 mg/kg	Rat[2]
LD50 Intraperitoneal	230 mg/kg	Mouse[2]

LD50: Lethal Dose, 50%. The dose that is lethal to 50% of the tested population.

Occupational Exposure Limits (OELs)

Currently, there are no established occupational exposure limit values (OELs) for **Fenspiride** from regulatory agencies such as OSHA or ACGIH.[1][2] Therefore, exposure should be minimized to the lowest achievable level through the use of engineering controls and personal protective equipment.

Workflow for Fenspiride Spill Response



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Caption: Workflow for a safe and effective response to a **Fenspiride** spill.

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